

# Personal protective equipment for handling NBI 35965 hydrochloride

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## Compound of Interest

Compound Name: NBI 35965 hydrochloride

Cat. No.: B560253

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## Essential Safety and Handling Guide for NBI 35965 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **NBI 35965 hydrochloride**, a potent and selective corticotropin-releasing factor receptor 1 (CRF1) antagonist. The following procedures are based on best practices for handling highly potent active pharmaceutical ingredients (HPAPIs) and are intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by your supplier.

## Physicochemical and Solubility Data

A clear understanding of the physical and chemical properties of **NBI 35965 hydrochloride** is fundamental for its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Weight	437.79 g/mol	[1][2]
Formula	C <sub>21</sub> H <sub>22</sub> Cl <sub>2</sub> N <sub>4</sub> ·HCl	[1][2]
Appearance	Solid	
Purity	≥98%	[1][2]
CAS Number	1782228-59-4	[1][2]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	43.78	100	[1]
DMSO	43.78	100	[1]

## Personal Protective Equipment (PPE)

Due to the high potency of **NBI 35965 hydrochloride**, a comprehensive PPE strategy is critical to minimize exposure. The use of appropriate PPE creates a necessary barrier between the researcher and the compound.[3][4][5]

PPE Category	Item	Specification
Hand Protection	Gloves	Double-gloving with nitrile gloves is recommended.
Body Protection	Lab Coat/Gown	A disposable, low-permeability gown. Consider coveralls ("bunny suits") for full-body protection. <a href="#">[5]</a>
Eye Protection	Safety Goggles	Chemical splash goggles are required.
Face Protection	Face Shield	Recommended in addition to goggles, especially when handling powders or solutions that may splash.
Respiratory Protection	Respirator	For handling the solid compound, a NIOSH-approved N95 or higher-rated respirator is essential to prevent inhalation. <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is paramount to ensure safety and prevent contamination.

### 1. Preparation and Engineering Controls:

- Designated Area: All handling of **NBI 35965 hydrochloride** should occur in a designated area, such as a chemical fume hood or a glove box, to contain any airborne particles.
- Negative Pressure: For facilities handling highly potent compounds, rooms with negative pressure differentials are recommended to prevent cross-contamination.[\[6\]](#)
- Material Staging: Before beginning work, ensure all necessary equipment, including PPE, weighing materials, solvents, and waste containers, are within the containment area.

## 2. Weighing the Compound:

- **Containment:** Weighing of the solid compound should be performed within a containment device such as a glove bag or a ventilated balance enclosure to minimize the risk of inhalation.
- **Instrumentation:** Use dedicated, calibrated instruments for weighing.

## 3. Solution Preparation:

- **Solvent Addition:** Add the solvent to the solid compound slowly and carefully to avoid splashing.
- **Mixing:** Use a sealed container for mixing to prevent aerosolization.

## 4. Experimental Use:

- **Closed Systems:** Whenever possible, utilize closed systems for reactions and experiments to minimize the potential for exposure.
- **Spill Kit:** Maintain a spill kit specifically for potent compounds in the immediate work area.

# Disposal Plan

Proper disposal of **NBI 35965 hydrochloride** and associated waste is crucial to prevent environmental contamination and accidental exposure.

## 1. Waste Segregation:

- **Solid Waste:** All solid waste, including contaminated gloves, gowns, weigh boats, and pipette tips, should be placed in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed hazardous waste container.

## 2. Decontamination:

- Work Surfaces: All work surfaces should be decontaminated at the end of each procedure using an appropriate cleaning agent.
- Equipment: Reusable equipment should be thoroughly cleaned and decontaminated according to established laboratory protocols for potent compounds.

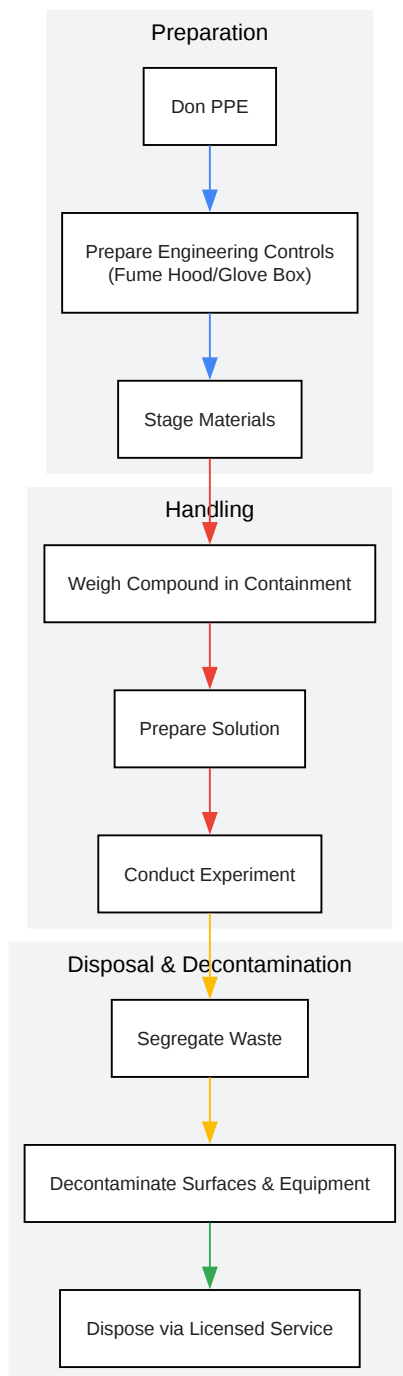
### 3. Final Disposal:

- Licensed Disposal Service: All hazardous waste containing **NBI 35965 hydrochloride** must be disposed of through a licensed professional waste disposal service.[\[7\]](#)

## Visualizing the Workflow

The following diagram illustrates the key stages of the safe handling workflow for **NBI 35965 hydrochloride**.

## Safe Handling Workflow for NBI 35965 Hydrochloride

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## Safe Handling Workflow Diagram

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